

2-Methylthiazole-4-carbothioamide CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Methylthiazole-4-carbothioamide

Cat. No.: B070578

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Technical Guide: 2-Methylthiazole-4-carbothioamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylthiazole-4-carbothioamide is a sulfur and nitrogen-containing heterocyclic compound belonging to the thiazole class. Thiazole derivatives are of significant interest in medicinal chemistry due to their diverse and potent biological activities, including antimicrobial, antifungal, anticancer, and anti-inflammatory properties.^{[1][2][3][4][5][6]} This technical guide provides a summary of the key chemical properties of **2-Methylthiazole-4-carbothioamide** and presents generalized experimental protocols and potential signaling pathways based on related thiazole compounds. The information herein is intended to serve as a foundational resource for researchers investigating this and similar molecules.

Chemical and Physical Properties

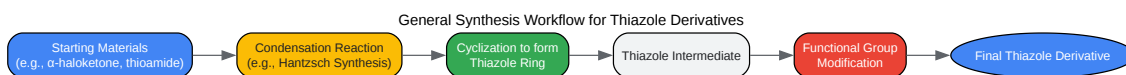
The fundamental properties of **2-Methylthiazole-4-carbothioamide** are summarized in the table below.

Property	Value	Source
CAS Number	174223-29-1	[7]
Molecular Formula	C5H6N2S2	[7]
Molecular Weight	158.24 g/mol	
IUPAC Name	2-methyl-1,3-thiazole-4-carbothioamide	[7]
Melting Point	201°C	[7]
Boiling Point	289.621°C at 760 mmHg	[7]
Density	1.376 g/cm ³	[7]
InChI Key	DIOPPULTIGEDCB-UHFFFAOYSA-N	[7]
SMILES	<chem>CC1=NC(=CS1)C(=S)N</chem>	[7]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **2-Methylthiazole-4-carbothioamide** is not readily available in the reviewed literature, the synthesis of the thiazole ring is a well-established process in organic chemistry. The Hantzsch thiazole synthesis is a common method, which involves the condensation of an α -haloketone with a thioamide. For **2-Methylthiazole-4-carbothioamide**, a plausible synthetic route could involve the reaction of a corresponding α -halocarbonyl compound with thioacetamide, followed by functional group manipulations to introduce the carbothioamide group at the 4-position.

A general workflow for the synthesis of thiazole derivatives is depicted below.



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Caption: Generalized workflow for the synthesis of thiazole derivatives.

Potential Biological Activities and Experimental Protocols

Thiazole derivatives have been extensively studied for a range of biological activities. While specific data for **2-Methylthiazole-4-carbothioamide** is limited, the following sections outline potential activities and generalized experimental protocols based on studies of structurally related compounds.

Anticancer Activity

Many thiazole-containing compounds have demonstrated cytotoxic effects against various cancer cell lines.^{[1][8][9]}

Experimental Protocol: MTT Assay for Cytotoxicity

This protocol is a generalized method for assessing the cytotoxic effects of a compound on cancer cells.

- **Cell Culture:** Culture human cancer cell lines (e.g., A549 lung cancer, HeLa cervical cancer) in appropriate media supplemented with fetal bovine serum and antibiotics. Maintain the cells in a humidified incubator at 37°C with 5% CO₂.
- **Cell Seeding:** Seed the cells into 96-well plates at a density of 1×10^5 cells/mL and allow them to adhere for 24 hours.

- **Compound Treatment:** Prepare various concentrations of the test compound (e.g., **2-Methylthiazole-4-carbothioamide**) and a positive control (e.g., Staurosporine). Treat the cells with the compounds for 24-48 hours.
- **MTT Assay:**
 - Add MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for 4 hours.
 - Remove the MTT solution and add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
 - Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **Data Analysis:** Calculate the cell viability as a percentage of the control and determine the IC50 value (the concentration of the compound that inhibits 50% of cell growth).

Antimicrobial Activity

The thiazole scaffold is present in numerous antimicrobial agents.[\[3\]](#)[\[5\]](#)[\[9\]](#)

Experimental Protocol: Broth Microdilution for Minimum Inhibitory Concentration (MIC)

This protocol is a standard method to determine the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.

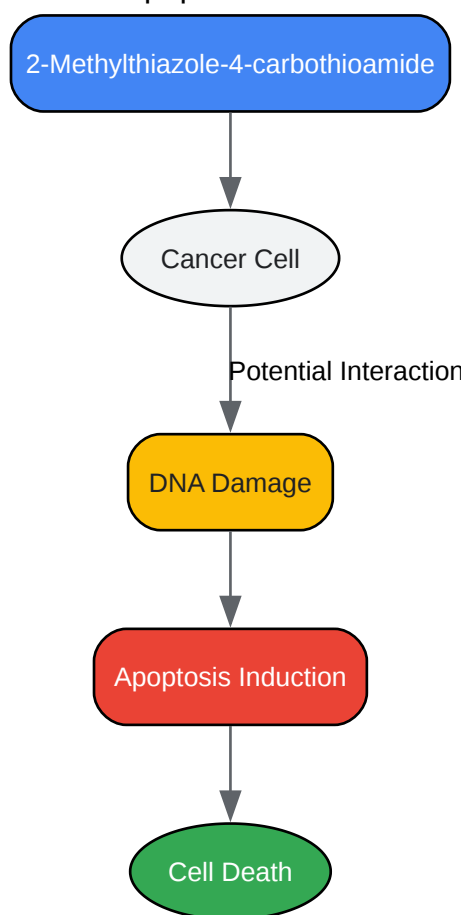
- **Microorganism Preparation:** Prepare a standardized inoculum of the test bacteria (e.g., *Staphylococcus aureus*, *Escherichia coli*) or fungi (e.g., *Candida albicans*).
- **Compound Dilution:** Prepare serial twofold dilutions of the test compound in a 96-well microtiter plate containing appropriate broth medium.
- **Inoculation:** Inoculate each well with the prepared microorganism. Include positive (microorganism with no compound) and negative (broth only) controls.
- **Incubation:** Incubate the plates at an appropriate temperature (e.g., 37°C for bacteria, 30°C for fungi) for 18-24 hours.

- MIC Determination: The MIC is the lowest concentration of the compound at which there is no visible growth of the microorganism.

Potential Signaling Pathways

The precise signaling pathways modulated by **2-Methylthiazole-4-carbothioamide** are not yet elucidated. However, based on the anticancer activities of related thiazole derivatives, it is plausible that this compound could induce apoptosis (programmed cell death) in cancer cells.

Hypothetical Apoptosis Induction Pathway



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Caption: A hypothetical pathway for apoptosis induction by a thiazole derivative.

Conclusion

2-Methylthiazole-4-carbothioamide is a compound with potential for further investigation in drug discovery, given the established biological activities of the broader thiazole class. This guide provides foundational chemical data and outlines generalized experimental approaches for exploring its anticancer and antimicrobial properties. It is crucial to note that the provided protocols and hypothetical pathways are based on related compounds and would require specific experimental validation for **2-Methylthiazole-4-carbothioamide**. Further research is warranted to elucidate its precise mechanisms of action and therapeutic potential.

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